

5-Methylindan molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **5-Methylindan**

Cat. No.: **B054010**

[Get Quote](#)

An In-depth Technical Guide on **5-Methylindan**: Molecular Weight and Formula

This guide provides a detailed overview of the molecular weight and chemical formula of **5-Methylindan**, a compound relevant to researchers, scientists, and professionals in drug development.

Chemical Identity

Synonyms: 5-methyl-2,3-dihydro-1H-indene, Indan, 5-methyl-[1][2]

Molecular Formula and Weight

The chemical composition and molecular mass are fundamental properties for any chemical compound. For **5-Methylindan**, these are well-established.

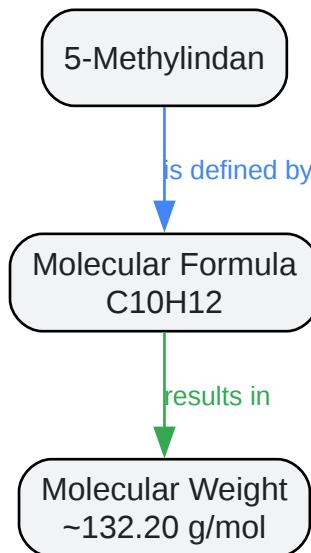
The molecular formula of **5-Methylindan** is C₁₀H₁₂.[1][2][3][4][5] This indicates that each molecule of **5-Methylindan** contains 10 carbon atoms and 12 hydrogen atoms. The molecular weight has been determined by multiple sources, with slight variations depending on the calculation method and isotopic composition considered. The computed molecular weight is approximately 132.20 g/mol .[1] Other reported values include 132.205 g/mol [3][4], 132.2023 g/mol [2], and simply 132.2 g/mol .[6][7]

Below is a summary of the key quantitative data for **5-Methylindan**.

Parameter	Value	Source
Molecular Formula	C10H12	PubChem[1], LookChem[3], NIST[2]
Molecular Weight	132.20 g/mol	PubChem[1]
Molecular Weight	132.205 g/mol	LookChem[3], ChemSynthesis[4]
Molecular Weight	132.2023 g/mol	NIST WebBook[2]
Molecular Weight	132.2 g/mol	ChemicalBook[6][7]

Structural and Logical Representation

To illustrate the relationship between the compound's name, its elemental composition (formula), and its resulting mass (molecular weight), the following diagram is provided.



[Click to download full resolution via product page](#)

Caption: Logical relationship between compound name, formula, and molecular weight.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 5-Methylindan | C10H12 | CID 13402 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1H-Indene, 2,3-dihydro-5-methyl- [webbook.nist.gov]
- 3. 5-Methylindan | lookchem [lookchem.com]
- 4. chemsynthesis.com [chemsynthesis.com]
- 5. 5-methylindan, 874-35-1 [thegoodsentscompany.com]
- 6. 5-Methylindane CAS#: 874-35-1 [m.chemicalbook.com]
- 7. 5-Methylindane | 874-35-1 [chemicalbook.com]
- To cite this document: BenchChem. [5-Methylindan molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b054010#5-methylindan-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com